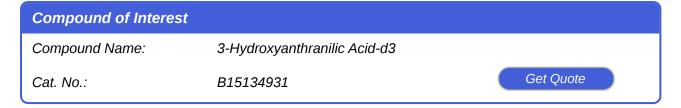


Commercial Sources and Availability of 3-Hydroxyanthranilic Acid-d3: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, key characteristics, and applications of **3-Hydroxyanthranilic Acid-d3**. This deuterated internal standard is a crucial tool for the accurate quantification of 3-hydroxyanthranilic acid in various biological matrices, aiding research in areas such as neurodegenerative diseases, inflammatory disorders, and cancer.

Commercial Suppliers and Product Specifications

3-Hydroxyanthranilic Acid-d3 is available from several specialized chemical suppliers. The table below summarizes the key quantitative data for the products offered by prominent vendors. Researchers are advised to request lot-specific Certificates of Analysis for the most accurate and up-to-date information.

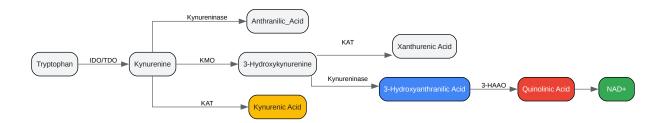


Supplier	Product Number	CAS Number	Molecular Formula	Molecular Weight	Chemical Purity	Isotopic Enrichmen t
LGC Standards	TRC- H801792	1794970- 56-1	C7H4D3NO	156.15	>95% (HPLC)[1]	Not specified
MedChem Express	HY- W001171S	1794970- 56-1	C7H4D3NO	156.15	99.28%	Not specified
Santa Cruz Biotechnol ogy	sc-224423	1794970- 56-1	C7H4D3NO 3	156.15	Not specified	Not specified
Toronto Research Chemicals (TRC)	H801792	1794970- 56-1	C7H4D3NO 3	156.15	Not specified	Not specified

Note: Isotopic enrichment is a critical parameter for deuterated standards, yet it is not consistently reported on supplier websites. It is strongly recommended to contact the supplier directly or consult the Certificate of Analysis for this information.

Role in the Kynurenine Pathway

3-Hydroxyanthranilic acid is a key metabolite in the kynurenine pathway, the primary route of tryptophan metabolism. This pathway is integral to numerous physiological and pathological processes. The accurate measurement of its metabolites is therefore of significant interest.





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Figure 1: Simplified diagram of the Kynurenine Pathway.

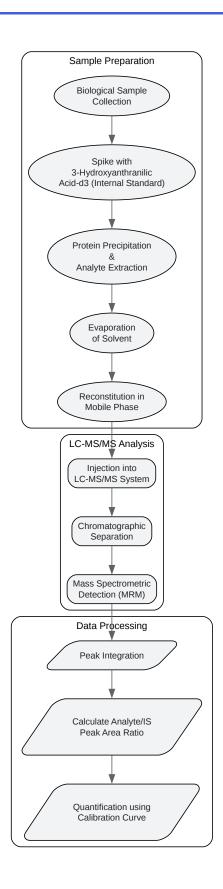
Experimental Protocols: Quantification by LC-MS/MS

The use of **3-Hydroxyanthranilic Acid-d3** as an internal standard is essential for correcting for matrix effects and variations during sample preparation and analysis, thereby ensuring accurate quantification of the endogenous analyte.

General Workflow for LC-MS/MS Quantification

A typical workflow for the quantification of 3-Hydroxyanthranilic Acid in a biological matrix (e.g., plasma, serum, cerebrospinal fluid) using its deuterated internal standard is outlined below.





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Figure 2: General workflow for quantification using an internal standard.



Detailed Methodological Considerations

- Sample Preparation: A common method for plasma or serum is protein precipitation with a
 cold organic solvent (e.g., acetonitrile or methanol) containing the deuterated internal
 standard. After centrifugation, the supernatant is collected, evaporated to dryness, and
 reconstituted in the initial mobile phase.
- Chromatographic Separation: Reversed-phase liquid chromatography (RPLC) is typically employed. A C18 column is a common choice, with a gradient elution using a mobile phase consisting of an aqueous component with a modifier (e.g., 0.1% formic acid) and an organic component (e.g., acetonitrile or methanol).
- Mass Spectrometric Detection: Detection is performed using a triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode. The precursor and product ion transitions for both 3-hydroxyanthranilic acid and its deuterated internal standard need to be optimized.
 - 3-Hydroxyanthranilic Acid: The protonated molecule [M+H]⁺ at m/z 154 would be a likely precursor ion.
 - 3-Hydroxyanthranilic Acid-d3: The protonated molecule [M+H]⁺ at m/z 157 would be the corresponding precursor ion for the internal standard.

The selection of specific product ions for MRM transitions requires experimental determination by infusing the individual standards into the mass spectrometer.

Calibration and Quantification: A calibration curve is constructed by plotting the ratio of the
peak area of the analyte to the peak area of the internal standard against the concentration
of the analyte in a series of calibration standards. The concentration of the analyte in the
unknown samples is then determined from this calibration curve.

This technical guide serves as a starting point for researchers and scientists. For the most accurate and reliable results, it is imperative to obtain detailed product specifications from the chosen supplier and to validate the analytical method according to established guidelines.



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References

- 1. 3-Hydroxyanthranilic Acid-d3 | LGC Standards [lgcstandards.com]
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